

Proper Disposal of 2,2-Dihydroxyacetic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2,2-Dihydroxyacetic acid

Cat. No.: B118204

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **2,2-dihydroxyacetic acid**, also known as glyoxylic acid monohydrate.

Key Safety and Handling Precautions:

Before initiating any disposal procedures, it is crucial to handle **2,2-dihydroxyacetic acid** with appropriate safety measures. This compound is corrosive and can cause severe skin burns and eye damage.[1][2][3] It may also cause an allergic skin reaction.[3][4] Always work in a well-ventilated area, preferably under a chemical fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **2,2-dihydroxyacetic acid**:

Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₄	[5][6]
Molecular Weight	92.05 g/mol	[3][5][6]
CAS Number	563-96-2	[5][6][7]
Melting Point	49-52 °C	[7]
Acute Oral Toxicity (LD50)	3000 mg/kg (Rat, for Glyoxylic acid)	[1]
Storage Temperature	4°C, under nitrogen	[5] or below +30°C[4]

Step-by-Step Disposal Protocol

The disposal of **2,2-dihydroxyacetic acid** must adhere to federal, state, and local environmental regulations.[1][8] It should be treated as hazardous waste and not be discharged into sewer systems.[9][10]

Experimental Protocol: Neutralization of 2,2-Dihydroxyacetic Acid Waste

While controlled incineration by a licensed chemical destruction plant is a recommended disposal method, small quantities of acidic waste can often be neutralized in the lab before collection. Warning: This procedure can generate heat and should be performed slowly and with constant stirring in a fume hood.

Materials:

- **2,2-dihydroxyacetic acid** waste
- Weak base for neutralization (e.g., sodium bicarbonate, sodium carbonate)
- pH indicator paper or a calibrated pH meter
- Appropriate container for hazardous waste collection

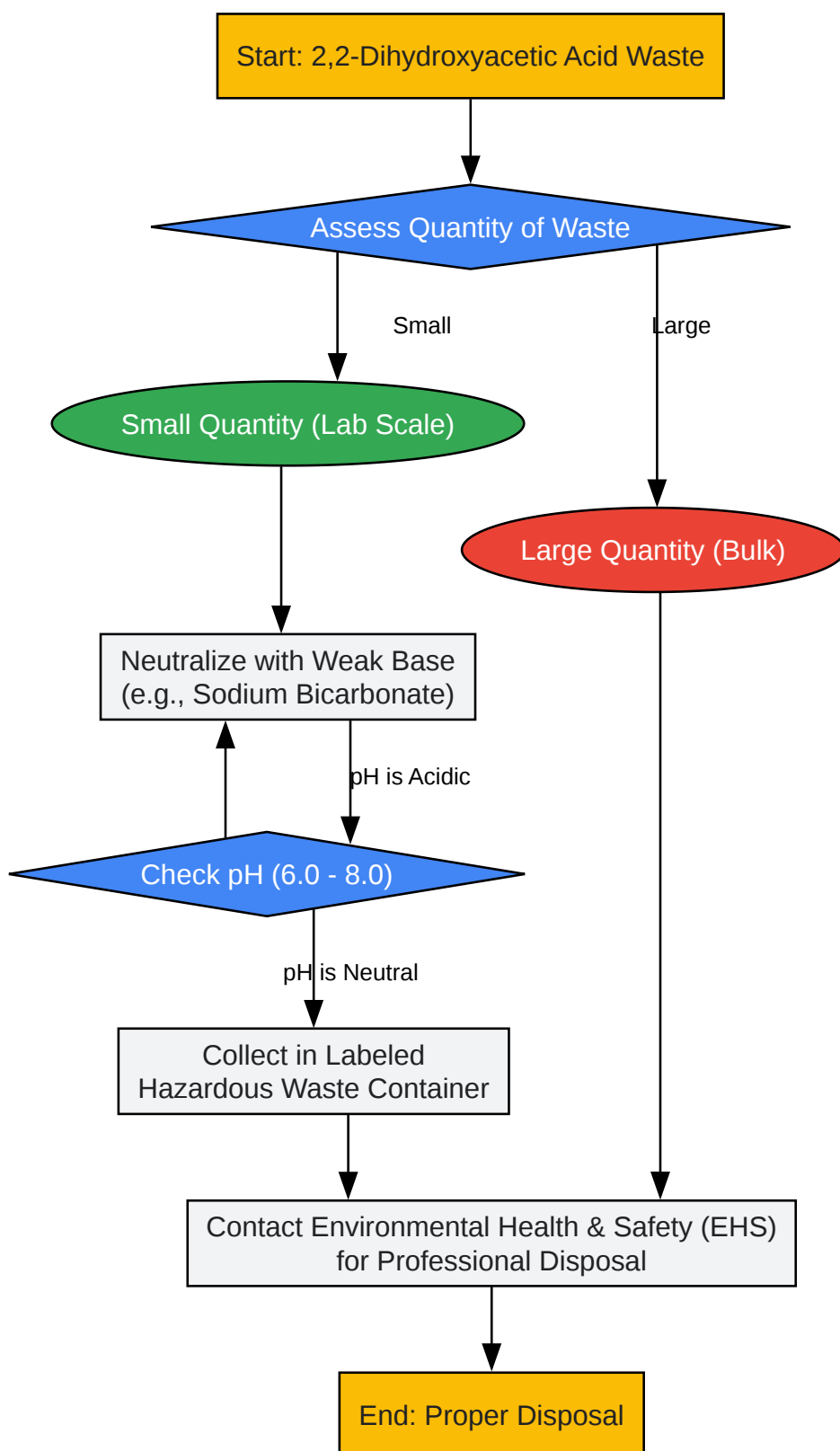
- Stirring rod or magnetic stirrer
- Personal Protective Equipment (PPE)

Procedure:

- Preparation: Ensure you are wearing appropriate PPE. Perform the entire procedure in a chemical fume hood.
- Dilution: If the waste is concentrated, slowly dilute it with water in a large, appropriate container. Always add acid to water, never the other way around.
- Neutralization: Slowly add a weak base to the diluted acidic solution while stirring continuously. The addition of a weak base will cause effervescence (gas evolution), so add it slowly to avoid splashing.
- pH Monitoring: Regularly check the pH of the solution using pH paper or a pH meter. Continue adding the base until the pH is between 6.0 and 8.0.
- Collection: Once neutralized, the solution should be transferred to a properly labeled hazardous waste container for collection by your institution's environmental health and safety (EHS) office.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **2,2-dihydroxyacetic acid**.



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